

Personal protective equipment for handling O-(2-(Vinylloxy)ethyl)hydroxylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-(2-(Vinylloxy)ethyl)hydroxylamine

Cat. No.: B1323393

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Essential Safety and Handling Guide for O-(2-(Vinylloxy)ethyl)hydroxylamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **O-(2-(Vinylloxy)ethyl)hydroxylamine** (CAS No. 391212-29-6) to ensure safe laboratory practices.

Hazard Identification and Classification

O-(2-(Vinylloxy)ethyl)hydroxylamine is classified as a hazardous substance. The primary hazards are associated with its flammability and potential for causing severe skin and eye damage.^[1]

Hazard Classification	Description
Flammable Liquid	Indicated by GHS pictogram GHS02. ^[2]
Skin Corrosion/Irritation	Causes severe skin burns (Category 1A, 1B, 1C). ^[1]
Serious Eye Damage	Causes serious eye damage. ^[1]
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects (Category 1). ^[1]

Signal Word: Danger[1]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[2]
- H314: Causes severe skin burns and eye damage.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling this chemical to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Face shield and safety glasses.[1]	To protect against splashes that can cause severe eye damage.
Hand Protection	Impervious gloves.[3]	To prevent skin contact which can cause severe burns. Dispose of contaminated gloves after use.[1]
Body Protection	Complete suit protecting against chemicals.[1] Protective work clothing.[3]	To shield the body from potential splashes and contact. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1]
Respiratory Protection	Use a suitable respirator when high concentrations are present.[3] For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[1][4]	To prevent inhalation of vapors, mists, or dust.[4]

Handling and Storage

Proper handling and storage procedures are crucial to maintain the chemical's integrity and prevent accidents.

Procedure	Guideline
Safe Handling	Avoid contact with skin and eyes.[1][4] Avoid formation of dust and aerosols.[1][4] Provide appropriate exhaust ventilation.[1][4]
Storage Conditions	Store in a dry, sealed place.[4] Recommended storage temperature is -20°C, protected from light, and stored under nitrogen. Another source suggests storage at -10 °C in an inert atmosphere.[1]
General Hygiene	Wash hands before breaks and at the end of work.[1][3] Keep away from foodstuffs, beverages, and feed.[3] Remove all soiled and contaminated clothing immediately.[3]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][3][4]
Skin Contact	Immediately wash with water and soap and rinse thoroughly.[3] Seek immediate medical advice.[3]
Eye Contact	Rinse opened eye for several minutes under running water.[3] Rinse cautiously with water for at least 15 minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1] Consult a doctor.[1][3]
Ingestion	Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[1][4] Seek immediate medical advice.[3]

General Advice: In all cases of exposure, consult a physician and show them the safety data sheet.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Accidental Release and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Accidental Release Measures:

- Evacuate: Evacuate personnel to safe areas.[\[4\]](#)
- Ventilate: Ensure adequate ventilation.[\[4\]](#)
- Containment: Prevent the product from entering drains.[\[1\]](#)[\[4\]](#)
- Clean-up: For spills, use personal protective equipment.[\[4\]](#) Soak up with inert absorbent material and dispose of as hazardous waste.[\[3\]](#) For solids, sweep up and shovel without creating dust.[\[4\]](#) Keep in suitable, closed containers for disposal.[\[1\]](#)[\[3\]](#)[\[4\]](#)

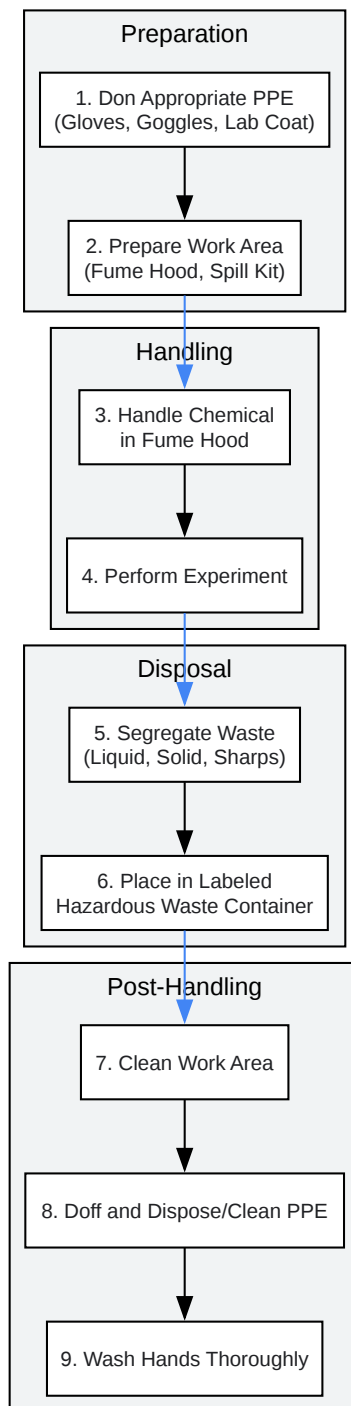
Disposal:

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.[\[1\]](#)[\[4\]](#)
This material can be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)
- Contaminated Packaging: Dispose of as unused product.[\[1\]](#)[\[4\]](#)
- Regulations: Always comply with federal, state, and local regulations for proper handling and disposal.[\[3\]](#)

Workflow for Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **O-(2-(Vinyloxy)ethyl)hydroxylamine**.

Safe Handling and Disposal Workflow for O-(2-(Vinylloxy)ethyl)hydroxylamine

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Caption: Workflow for safe handling and disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling O-(2-(Vinylloxy)ethyl)hydroxylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1323393#personal-protective-equipment-for-handling-o-2-vinylloxy-ethyl-hydroxylamine]

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